

Quantitative Excretion Profile of Antazoline

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Compound Focus: Antazoline Hydrochloride

CAS No.: 2508-72-7

Cat. No.: S518990

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The table below summarizes key excretion data for **Antazoline hydrochloride** from a preclinical pharmacokinetic study in rats.

Excretion Route	Cumulative Excretion (% of Administered Dose)	Collection Period (hours post-dose)
Urine	61.8%	72 [1]
Bile	14.2%	24 [1]
Feces	5.9%	72 [1]

This data demonstrates that **urinary excretion is the major elimination pathway** for antazoline, with biliary secretion representing a significant secondary route. The total recovery accounted for over 80% of the administered dose [1].

Experimental Protocols for Excretion Studies

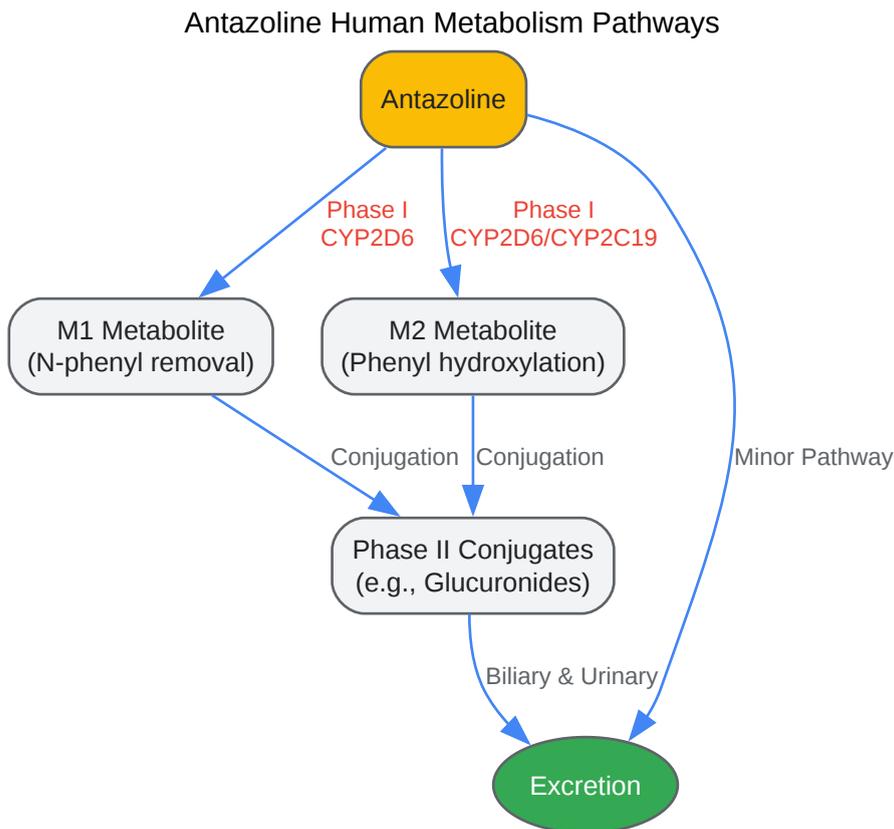
The quantitative data was generated using specific, validated analytical methods.

- Analytical Method:** Reversed-phase ion-pair chromatography with liquid-liquid extraction [1].
- Sample Processing:** Plasma and excreta samples were extracted using ethyl acetate, with phenacetin employed as an internal standard [1].

- **Method Validation:** The method was validated, showing adequate accuracy (90.89-112.33%), imprecision (<7.1%), and recovery (>82.5%) [1].

Metabolism and Pathways of Elimination

While antazoline is excreted as the parent compound, it also undergoes extensive metabolism. A 2020 human study identified at least 15 metabolites [2].



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Antazoline Metabolism and Excretion Pathways

- **Key Enzymes:** **CYP2D6** is the primary cytochrome P450 isoform responsible for the fast Phase I metabolism of antazoline, with a much slower contribution from **CYP2C19** [2].
- **Main Metabolites:** The two main Phase I metabolites are **M1**, formed by the removal of one phenyl group, and **M2**, which involves hydroxylation of the phenyl ring [2].
- **Conjugation:** Glucuronidation was identified as the leading Phase II metabolism pathway, making the metabolites more water-soluble for excretion [2].

Experimental Workflow for Metabolic Identification

The following diagram outlines the workflow used to characterize antazoline metabolites in human subjects.



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Metabolite Identification Workflow

Implications for Drug Development

Understanding antazoline's excretion and metabolism is critical for its application, particularly in its emerging use as an antiarrhythmic agent for terminating atrial fibrillation [2] [3]. The fast metabolism and elimination (with a terminal half-life of 3.53 hours in rats) contribute to its favorable safety profile for acute cardioversion [1] [3]. Further investigation into the activity of its metabolites could reveal new drug candidates with different pharmacological properties [2].

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